

safe handling and storage procedures for 2-(Aminomethyl)-4-fluoronaphthalene

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Compound of Interest

Compound Name: 2-(Aminomethyl)-4-fluoronaphthalene

Cat. No.: B11911575

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Application Notes and Protocols for 2-(Aminomethyl)-4-fluoronaphthalene

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No specific Safety Data Sheet (SDS) is currently available for **2-(Aminomethyl)-4-fluoronaphthalene**. The following procedures are based on an extrapolation of data from structurally related compounds, including naphthalene, fluorinated naphthalenes, and aminomethylnaphthalenes. It is imperative to treat this compound with extreme caution as a substance with unknown toxicological properties.

Hazard Identification

Due to its chemical structure, **2-(Aminomethyl)-4-fluoronaphthalene** is anticipated to possess several potential hazards. The naphthalene core is associated with flammability, suspected carcinogenicity, and high toxicity to aquatic life.[1] The aminomethyl group classifies the compound as an aromatic amine, a class of chemicals often associated with toxicity and skin irritation.[2] The fluorine substituent can alter the metabolic pathways and toxicological profile of the molecule.[3][4]

Anticipated Hazards:

- **Flammable Solid:** Naphthalene derivatives can be flammable solids that may form explosive mixtures with air upon intense heating.
- **Suspected Carcinogen:** Naphthalene is suspected of causing cancer.[1]
- **Acute Toxicity:** Harmful if swallowed or inhaled, and may cause skin and serious eye irritation.[5]
- **Environmental Hazard:** Very toxic to aquatic life with long-lasting effects.[1]
- **Skin Sensitizer:** Aromatic amines can be potent skin sensitizers.

Quantitative Data for Related Compounds

The following table summarizes key quantitative data for structurally related compounds to provide a frame of reference.

Property	1-Naphthalenemethanol	Naphthalene	1-Fluoronaphthalene
Melting Point	80 - 82 °C	80.2 °C[6]	-13 °C[4]
Boiling Point	218 °C	218 °C[6]	215 °C[4]
Flash Point	Not Available	80 °C[6]	65 °C[4]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **2-(Aminomethyl)-4-fluoronaphthalene**.

Equipment	Specification
Gloves	Chemical-resistant gloves (e.g., nitrile, neoprene) inspected prior to use. [7]
Eye Protection	Tightly fitting safety goggles or a face shield. [7]
Lab Coat	Flame-retardant and chemical-resistant lab coat.
Respiratory Protection	Use in a certified chemical fume hood. If the potential for aerosolization exists, a NIOSH-approved respirator with an appropriate cartridge is recommended.

Safe Handling and Experimental Protocols

General Handling Procedures:

- All work with **2-(Aminomethyl)-4-fluoronaphthalene** must be conducted in a well-ventilated chemical fume hood.[\[8\]](#)
- Avoid the formation of dust and aerosols.[\[7\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.
- Use non-sparking tools and explosion-proof equipment.[\[7\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.
- Wash hands thoroughly after handling.[\[7\]](#)

Experimental Protocol: Example of a Suzuki-Miyaura Cross-Coupling Reaction

This protocol is a general example and should be adapted based on specific experimental requirements.

- Reaction Setup:

- Under an inert atmosphere (e.g., argon or nitrogen), add **2-(Aminomethyl)-4-fluoronaphthalene** (1.0 eq), an appropriate boronic acid (1.2 eq), and a palladium catalyst (e.g., Pd(PPh₃)₄, 0.05 eq) to a dry, flame-dried flask equipped with a magnetic stir bar.
- Add a suitable degassed solvent (e.g., toluene, dioxane) and a degassed aqueous base solution (e.g., 2M K₂CO₃).
- Reaction Execution:
 - Heat the reaction mixture to the desired temperature (e.g., 80-100 °C) and stir until the reaction is complete as monitored by an appropriate technique (e.g., TLC, LC-MS).
- Work-up and Purification:
 - Cool the reaction mixture to room temperature.
 - Dilute with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
 - Purify the crude product by column chromatography on silica gel.
- Waste Disposal:
 - All solid and liquid waste containing **2-(Aminomethyl)-4-fluoronaphthalene** or its derivatives must be collected in designated, labeled hazardous waste containers.
 - Dispose of waste in accordance with local, state, and federal regulations.

Storage Procedures

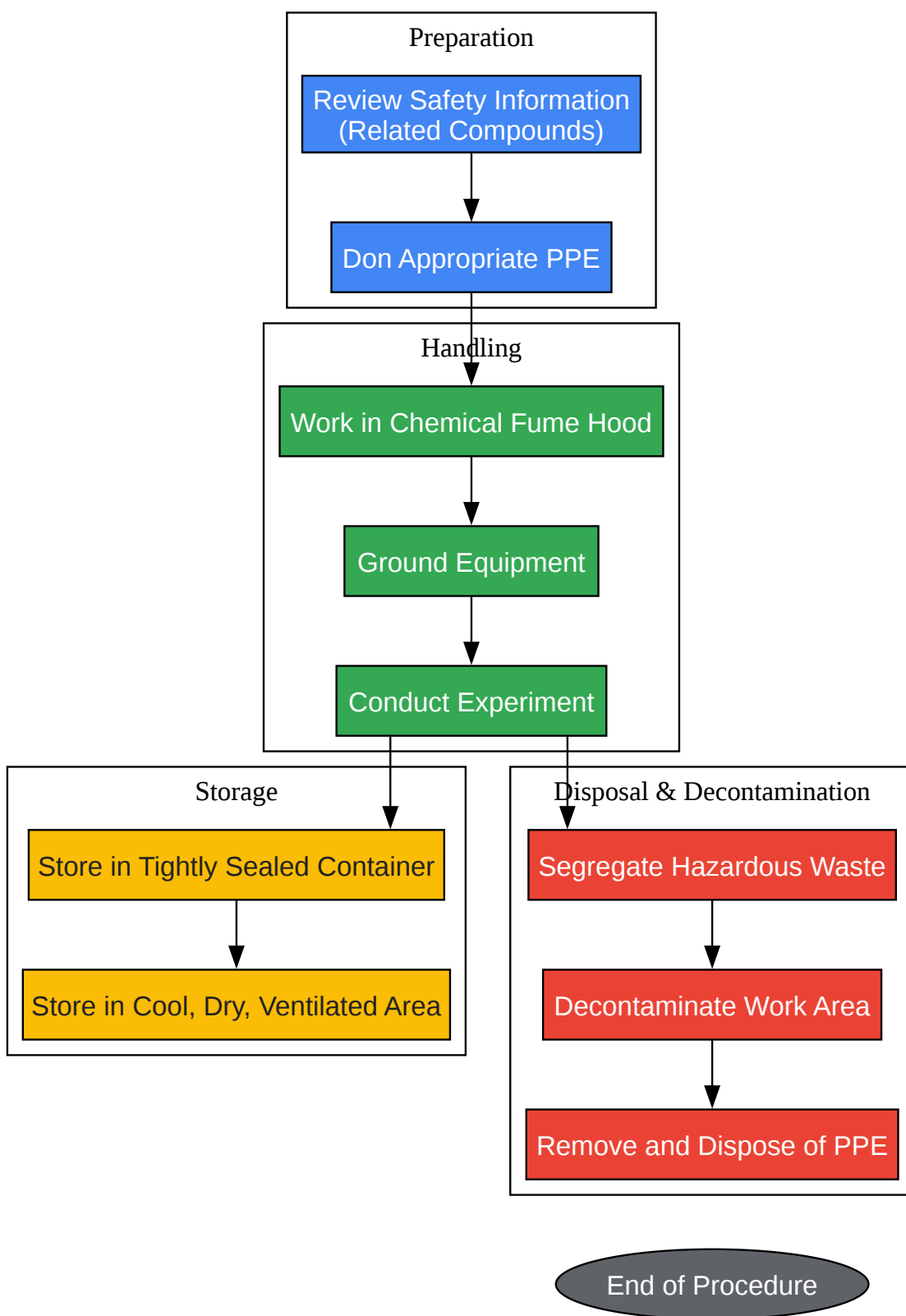
- Store in a tightly closed container in a cool, dry, and well-ventilated area.^{[7][8]}
- Keep away from incompatible materials such as strong oxidizing agents.
- Store in a locked cabinet or other secure location to restrict access.^[7]

- The recommended storage temperature should be noted from the supplier, if available; otherwise, store at room temperature away from direct sunlight.

Emergency Procedures

- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.[\[9\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[\[9\]](#)
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[\[7\]](#)
- Spill: Evacuate the area. Wear appropriate PPE. For a small spill, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.[\[10\]](#) For a large spill, contact environmental health and safety personnel.

Visualizations



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Caption: Workflow for Safe Handling of **2-(Aminomethyl)-4-fluoronaphthalene**.

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